

Choline Bromide vs. Choline Chloride: A Comparative Guide for Research Applications

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Compound of Interest

Compound Name: *Choline Bromide*

Cat. No.: *B1294331*

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For researchers, scientists, and drug development professionals, the choice between **choline bromide** and choline chloride can be pivotal for experimental success. While both are quaternary ammonium salts delivering the essential nutrient choline, their differing anionic components—bromide and chloride—impart distinct physicochemical properties that influence their behavior and suitability in various research applications. This guide provides an objective comparison, supported by available data and experimental protocols, to inform your selection process.

Physicochemical Properties: A Head-to-Head Comparison

The fundamental differences between **choline bromide** and choline chloride begin with their physical and chemical properties. These characteristics can affect their handling, stability, and interactions in experimental systems.

Property	Choline Bromide	Choline Chloride	Source
Molecular Formula	C5H14BrNO	C5H14ClNO	[1][2]
Molecular Weight	184.07 g/mol	139.62 g/mol	[1][3]
Appearance	Solid	White, hygroscopic crystals	[4][5]
Melting Point	Not readily available	~302-305 °C	[5]
Solubility in Water	Soluble	Highly soluble	[5][6]
Hygroscopicity	Generally less hygroscopic than choline chloride	Very hygroscopic	[7][8]
Stability	More stable with respect to radiation damage	Less stable with respect to radiation damage	[5]

Key Research Applications and Performance Differences

While choline chloride is more widely studied and utilized, **choline bromide** presents unique characteristics that make it a compelling alternative in specific research contexts.

Deep Eutectic Solvents (DESs) Synthesis

Choline chloride is a cornerstone in the formation of Deep Eutectic Solvents (DESs), a class of green solvents with wide-ranging applications.[9] The synthesis typically involves mixing choline chloride (a hydrogen bond acceptor) with a hydrogen bond donor (HBD) and heating the mixture.

While less common, **choline bromide** is also used in DES synthesis. Notably, one study found that **choline bromide** derivatives were faster to synthesize and yielded hydrophobic DESs with lower water solubility compared to their choline chloride counterparts. This suggests an advantage for **choline bromide** in applications requiring non-aqueous environments or the extraction of hydrophobic compounds.

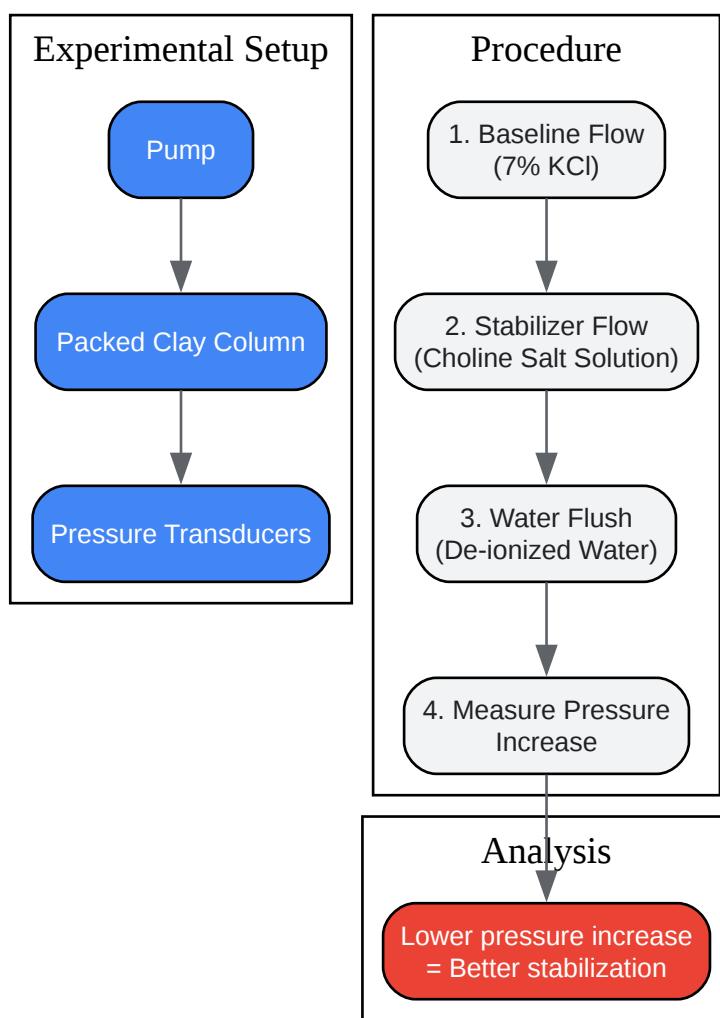
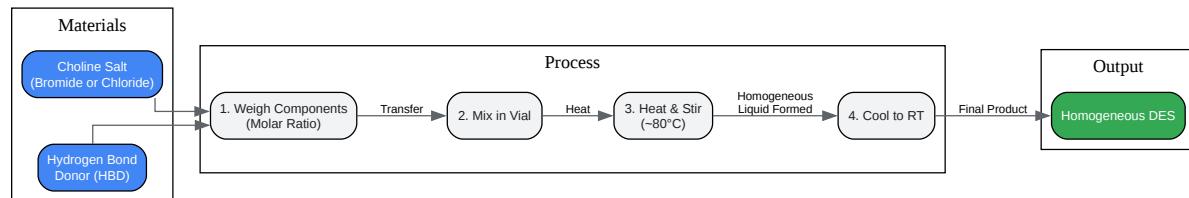
This protocol describes a general method for synthesizing a choline-based DES, which can be adapted for either choline chloride or **choline bromide**.

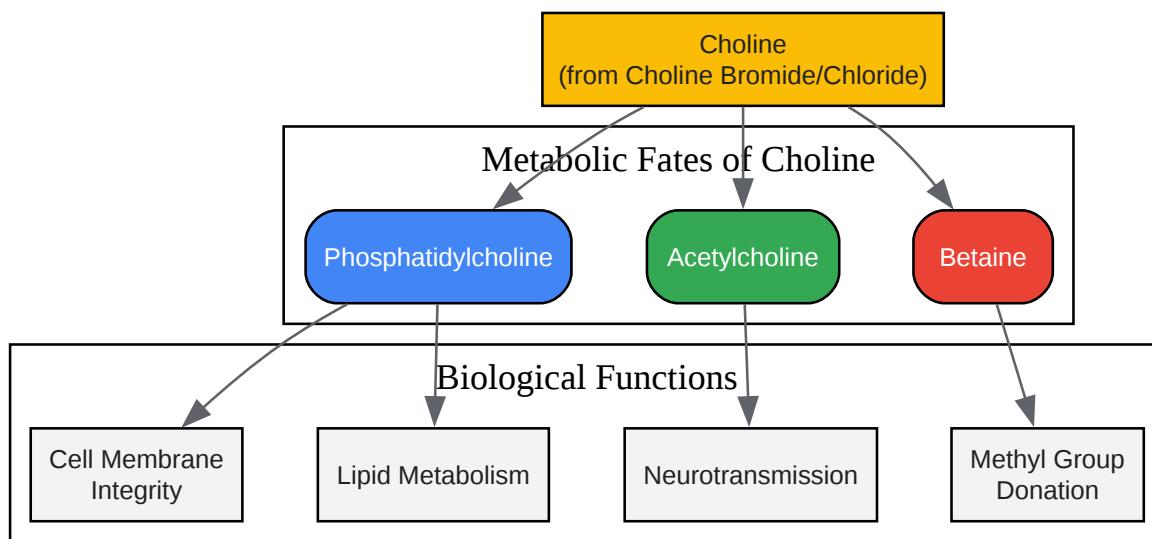
Materials:

- Choline salt (Chloride or Bromide)
- Hydrogen Bond Donor (HBD) (e.g., urea, glycerol, ethylene glycol)
- Glass vial with a magnetic stirrer
- Heating plate with magnetic stirring capability
- Scale

Procedure:

- Weigh the choline salt and the HBD in the desired molar ratio (e.g., 1:2).
- Add both components to the glass vial with the magnetic stirrer.
- Seal the vial to prevent moisture absorption, especially when using the highly hygroscopic choline chloride.
- Place the vial on the heating plate and heat to approximately 80°C while stirring.
- Continue heating and stirring until a clear, homogeneous liquid is formed.
- Allow the DES to cool to room temperature before use.





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